

# doxepin hydrochloride generic versus brand pharmacokinetics

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## Compound Focus: Doxepin Hydrochloride

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## Doxepin Hydrochloride: Pharmacokinetic Profile

The table below summarizes the key pharmacokinetic parameters of doxepin and its active metabolite, nordoxepin (N-desmethyldoxepin), compiled from the search results [1] [2] [3].

Parameter	Doxepin Findings	Nordoxepin (Metabolite) Findings
Bioavailability	13%–45% (mean 29%) [1] [3]	Information not specified in search results
Tmax (Time to Cmax)	1.98 hours [4] to 3.5 hours [2]	4.15 to 4.52 hours [4]
Cmax (after 75 mg dose)	15,960 - 18,615 pg/mL (approx. 57.1 - 66.6 nmol/L) [4]	6,847 - 6,884 pg/mL (approx. 24.5 - 24.6 nmol/L) [4]
AUC (Extent of Absorption)	Formulations show nearly identical AUC, demonstrating equivalent absorption [4]	Formulations show nearly identical AUC, demonstrating equivalent absorption [4]
Protein Binding	76% [1] to 80% [2]	76% [1]

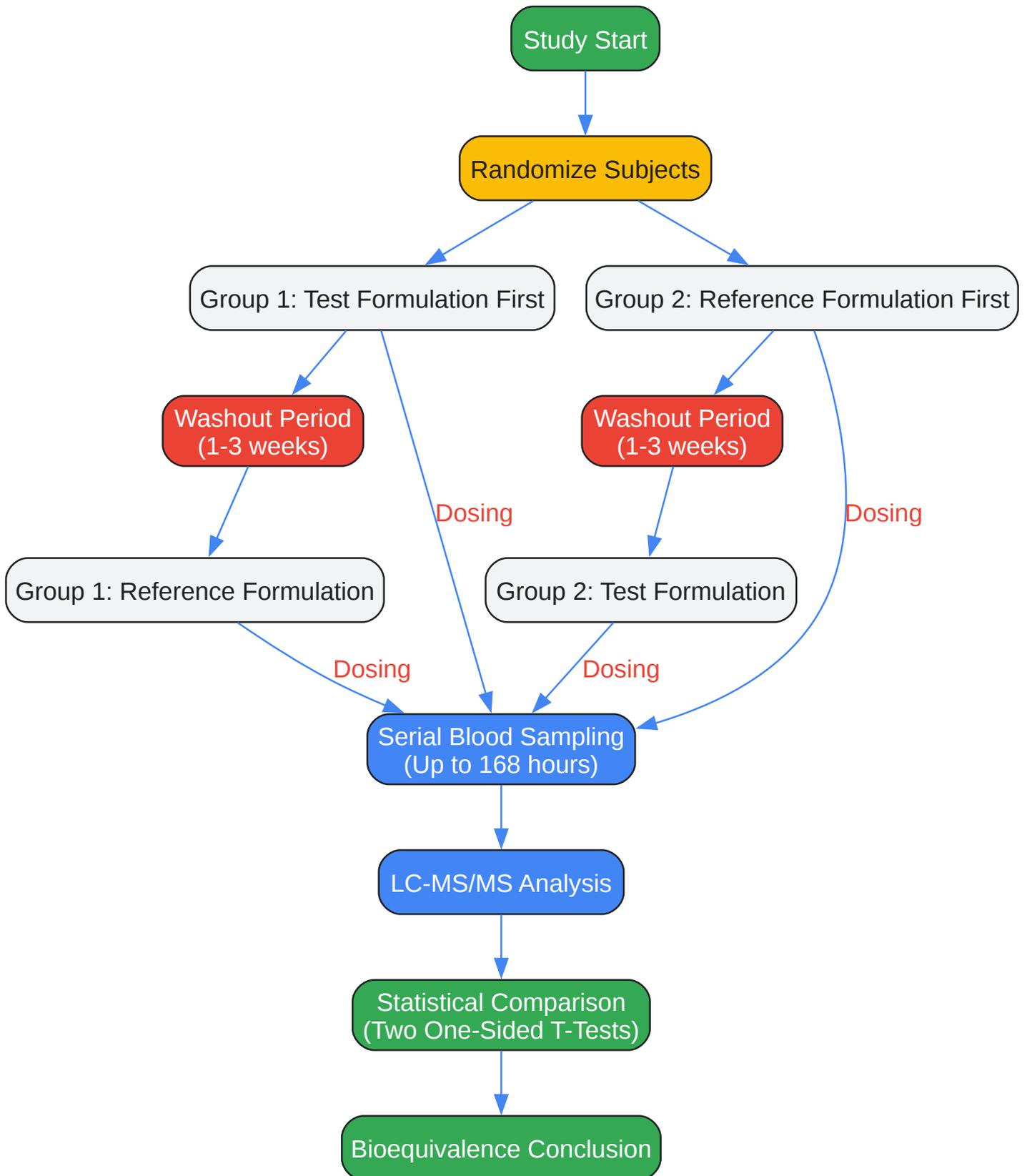
Parameter	Doxepin Findings	Nordoxepin (Metabolite) Findings
Volume of Distribution	~20 L/kg (reported as 11,930 L) [2] [3]	Information not specified in search results
Metabolism	Primarily hepatic via CYP2D6 and CYP2C19 [1] [2] [3]	Active metabolite (Nordoxepin) [2] [3]
Elimination Half-Life	8–24 hours (mean 15-17 hours) [1] [2] [3]	28–31 hours (range 8-52 hours reported) [1] [2]
Excretion	Urine (<3% as unchanged drug or nordoxepin) [2] [3]	Urine [2]

## Experimental Protocols for Bioequivalence Studies

The available data on comparative pharmacokinetics primarily comes from bioequivalence studies, which are standardized to ensure generic products perform similarly to the brand-name drug.

- **Study Design:** The cited investigations used a **randomized, two-way crossover design** [5] [4]. In this design, healthy volunteers are randomly assigned to receive either the test (e.g., generic) or reference (e.g., brand) formulation first. After administration, a **washout period** of one to three weeks separates the treatments to ensure the first drug is fully eliminated from the body before the second is administered [5] [4].
- **Dosage and Sampling:** Participants received a single oral dose (e.g., 75 mg or 100 mg) of **doxepin hydrochloride** after fasting [4]. Blood samples were collected at predefined times up to 168 hours (7 days) post-dose to fully capture the drug's absorption and elimination profile [4].
- **Analytical Method:** Plasma concentrations of both doxepin and its major active metabolite, N-desmethyldoxepin (nordoxepin), were determined using a **validated Liquid Chromatography-Mass Spectrometry/Mass Spectrometry (LC-MS/MS) method** [4].
- **Statistical Analysis for Bioequivalence:** The primary parameters for comparison are the **Area Under the concentration-time curve (AUC)** and the **maximum concentration (Cmax)**. The studies used the **Two One-Sided T-Tests** procedure on ln-transformed data. Bioequivalence is concluded if the 90% confidence intervals for the ratio of the test and reference products fall within a predefined range (e.g., 80%-125% for AUC and 70%-143% for Cmax) [4].

The following diagram illustrates the workflow of a typical bioequivalence study.



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## Key Insights for Drug Development

- **Food Effect:** The absorption of doxepin is influenced by food. Administration with a high-fat meal can increase the extent of absorption (AUC) by 41% and the maximum concentration (C<sub>max</sub>) by 15% [2] [6]. This should be a critical consideration for study design and labeling.
- **Dose-Dependent Kinetics:** The pharmacokinetics of doxepin may be complex. One source suggests that its absorption and elimination may not follow simple first-order kinetics, which could imply dose-dependent or non-linear behavior [3].
- **Metabolic Considerations:** As CYP2D6 is a primary metabolic pathway for doxepin [2] [3], the polymorphic nature of this enzyme means that a patient's pharmacogenetic profile could significantly impact systemic exposure. This variability should be accounted for in population pharmacokinetic studies.

## Limitations and Research Gaps

The search results did not contain specific head-to-head comparisons between a well-known brand (e.g., Silenor) and its generic counterparts. The available studies demonstrate bioequivalence between different generic formulations or older formulations [5] [4]. Furthermore, the most relevant comparative clinical study identified is from 2001 [4], and more recent data on current market formulations would be valuable.

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## References

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

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